

4-Chloroveratrole: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Chloro-1,2-dimethoxybenzene

Cat. No.: B092193

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Introduction

4-Chloroveratrole, also known as **4-chloro-1,2-dimethoxybenzene**, is a halogenated aromatic ether. Its structural features, including the chlorinated benzene ring and the presence of two methoxy groups, make it a compound of interest in various chemical and pharmaceutical research areas. This technical guide provides a detailed overview of the physical and chemical properties of 4-Chloroveratrole, along with experimental protocols and an exploration of its reactivity and potential biological significance.

Physical and Chemical Properties

The fundamental physical and chemical properties of 4-Chloroveratrole are summarized in the tables below. These properties are crucial for its handling, characterization, and application in experimental settings.

Table 1: General and Physical Properties of 4-Chloroveratrole

Property	Value	Reference
Chemical Name	4-Chloro-1,2-dimethoxybenzene	[1]
Synonyms	4-Chloroveratrole, 1-Chloro-3,4-dimethoxybenzene	[1]
CAS Number	16766-27-1	[1]
Molecular Formula	C ₈ H ₉ ClO ₂	[1]
Molecular Weight	172.61 g/mol	[1]
Appearance	Not explicitly found, but related compounds are often colorless liquids or solids.	
Melting Point	Not explicitly found.	
Boiling Point	Not explicitly found.	
Density	Not explicitly found.	
Solubility	Expected to be soluble in organic solvents and have low solubility in water.	

Table 2: Spectroscopic and Computational Data for 4-Chloroveratrole

Property	Value	Reference
InChI	InChI=1S/C8H9ClO2/c1-10-7-4-3-6(9)5-8(7)11-2/h3-5H,1-2H3	[1]
InChIKey	RXJCXGJKJZARAW-UHFFFAOYSA-N	[1]
SMILES	<chem>COC1=C(C=C(C=C1)Cl)OC</chem>	[1]

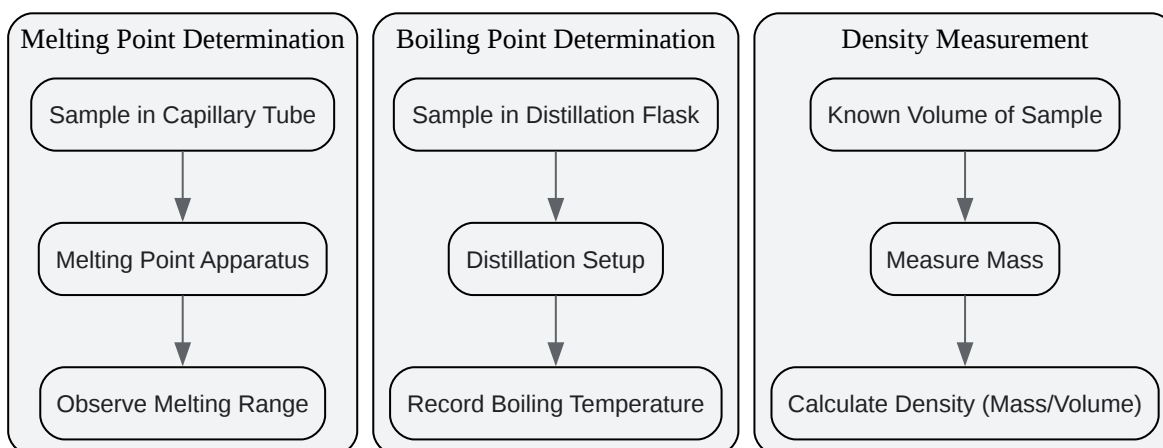
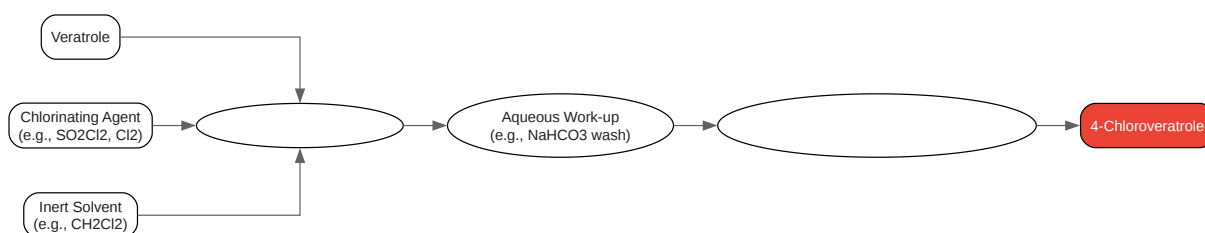
Experimental Protocols

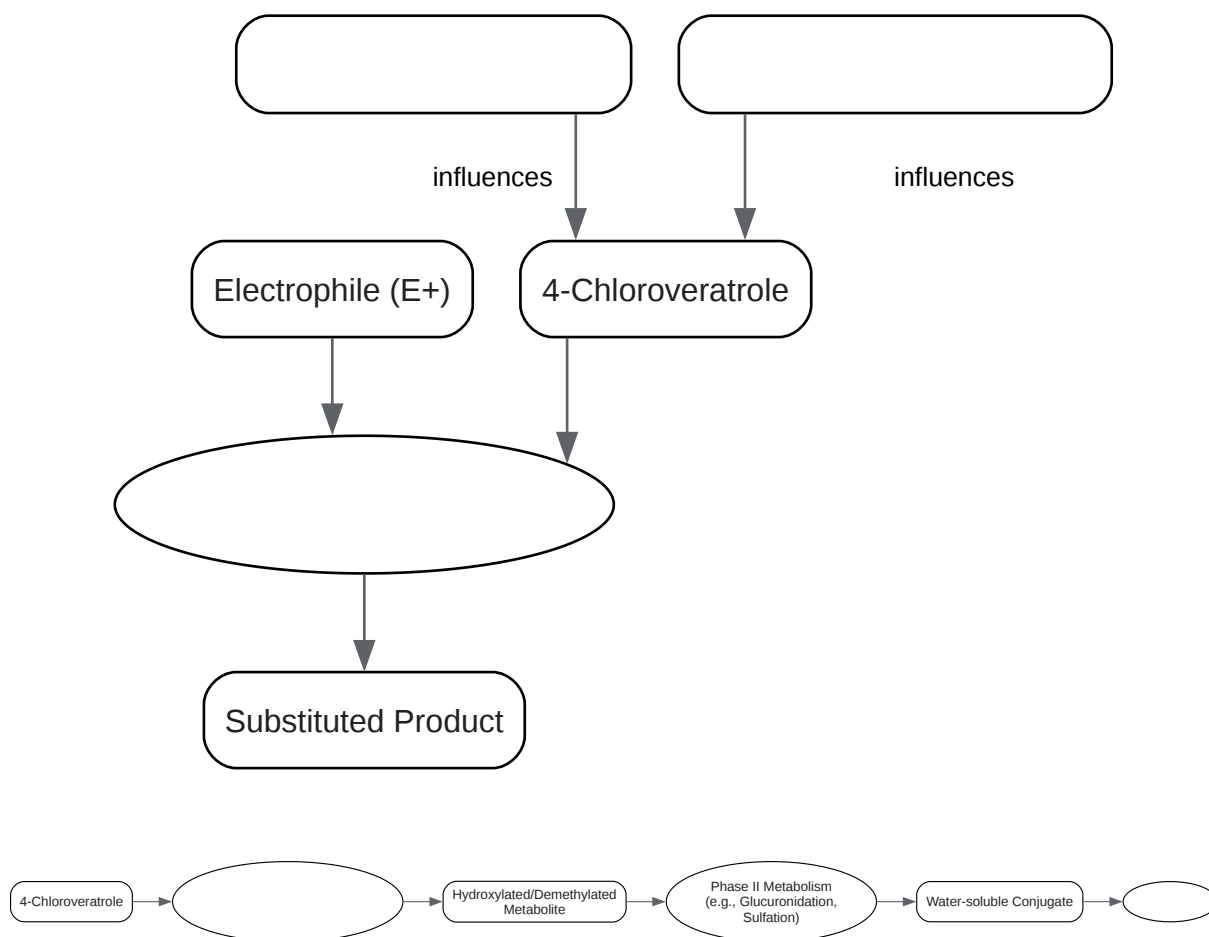
Detailed experimental procedures are essential for the accurate determination of the physical properties of a compound. Below are generalized protocols that can be adapted for 4-Chloroveratrole.

Synthesis of 4-Chloroveratrole

A plausible synthetic route to 4-Chloroveratrole involves the chlorination of veratrole (1,2-dimethoxybenzene).

Workflow for the Synthesis of 4-Chloroveratrole





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References

- 1. 4-Chloro-1,2-dimethoxybenzene | C₈H₉ClO₂ | CID 28048 - PubChem [pubchem.ncbi.nlm.nih.gov]
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